

how to dissolve and store Gp100 (25-33), mouse TFA

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Compound of Interest

Compound Name: Gp100 (25-33), mouse TFA

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Application Notes for Gp100 (25-33), Mouse TFA

Introduction

Gp100 (25-33), mouse TFA is a synthetic peptide fragment corresponding to amino acids 25-33 of the mouse glycoprotein 100 (gp100), a melanoma-associated antigen. This peptide, with the amino acid sequence EGSRNQDWL, is a crucial reagent in immunological research, particularly in the study of melanoma tumor immunology and the development of cancer vaccines and T-cell-based immunotherapies. As a trifluoroacetate (TFA) salt, it is typically supplied as a lyophilized powder. Proper dissolution and storage are critical to maintain its biological activity and ensure experimental reproducibility. These application notes provide detailed protocols for the reconstitution and storage of **Gp100 (25-33), mouse TFA**, as well as a general protocol for its application in T-cell stimulation assays.

Chemical Properties

A summary of the key chemical properties of **Gp100 (25-33), mouse TFA** is provided in the table below.

Property	Value
Sequence	EGSRNQDWL (Glu-Gly-Ser-Arg-Asn-Gln-Asp-Trp-Leu)
Molecular Formula	C48H70F3N15O19
Molecular Weight	1218.15 g/mol
Appearance	White to off-white solid
Purity	Typically >95% by HPLC
Counter-ion	TFA (Trifluoroacetate)

Solubility

Gp100 (25-33), mouse TFA is soluble in aqueous solutions. For optimal results, sterile, distilled water or a buffered solution such as phosphate-buffered saline (PBS) at pH 7.2-7.4 is recommended.^{[1][2]} The presence of both acidic (Aspartic Acid, Glutamic Acid) and basic (Arginine) residues, along with hydrophobic residues (Leucine, Tryptophan), gives the peptide an amphipathic character. If solubility issues arise, the following strategies can be employed:

- **Sonication:** Brief periods of sonication can aid in the dissolution of the peptide.^{[3][4]}
- **pH Adjustment:** For acidic peptides, dissolving in a basic buffer or adding a small amount of a weak base like 10% ammonium bicarbonate can improve solubility.^[3] Conversely, for basic peptides, a slightly acidic solution such as 10% acetic acid may be beneficial.^[3]
- **Organic Solvents:** For highly hydrophobic peptides, a small amount of an organic solvent like dimethyl sulfoxide (DMSO) or acetonitrile can be used to initially dissolve the peptide, followed by a stepwise dilution with the desired aqueous buffer.^{[3][4]} However, for **Gp100 (25-33), mouse TFA**, water or PBS should be sufficient.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **Gp100 (25-33), Mouse TFA**

This protocol outlines the steps for reconstituting the lyophilized peptide to a stock solution.

Materials:

- Vial of lyophilized **Gp100 (25-33), mouse TFA**
- Sterile, nuclease-free water or sterile 1X PBS
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide and the chosen solvent to equilibrate to room temperature for 15-30 minutes.^{[5][6]} This prevents condensation from forming inside the vial.
- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure that all the lyophilized powder is at the bottom of the vial.^{[2][7]}
- **Solvent Addition:** Under sterile conditions (e.g., in a laminar flow hood), carefully open the vial. Using a sterile pipette tip, add the desired volume of sterile water or PBS to the vial to achieve the target stock concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently swirl the vial or pipette the solution up and down to dissolve the peptide.^[5] Avoid vigorous shaking, as this can cause the peptide to aggregate or degrade.^[5] If necessary, vortex gently for a few seconds.
- **Incubation:** Allow the solution to stand at room temperature for 10-15 minutes to ensure complete dissolution.^[8]
- **Verification:** Visually inspect the solution to ensure it is clear and free of particulates.^[8] If any undissolved material is present, brief sonication may be applied.^[3]

- Aliquoting: For long-term storage and to avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.

Protocol 2: Storage of **Gp100 (25-33), Mouse TFA**

Proper storage is essential to maintain the integrity and activity of the peptide.

Form	Storage Temperature	Duration	Storage Conditions
Lyophilized Powder	-20°C	1 year	Sealed, away from moisture and light. [1]
-80°C	2 years	Sealed, away from moisture and light. [1]	
Stock Solution	-20°C	1 month	In a sealed container, away from light. [1] [9]
-80°C	6 months	In a sealed container, away from light. [1] [9]	

Important Considerations:

- Avoid repeated freeze-thaw cycles of the stock solution.
- For in vivo applications, ensure the solvent is sterile and endotoxin-free. If water is used as the stock solution solvent, it should be diluted to the working solution and then sterilized by filtration through a 0.22 µm filter before use.[\[1\]](#)[\[9\]](#)

Protocol 3: In Vitro T-Cell Stimulation Assay

This protocol provides a general workflow for using **Gp100 (25-33), mouse TFA** to stimulate peptide-specific T-cells in vitro, for example, in an ELISPOT or intracellular cytokine staining (ICS) assay.

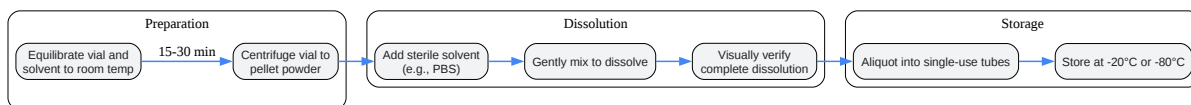
Materials:

- **Gp100 (25-33), mouse TFA** stock solution (e.g., 1 mg/mL)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, 2 mM L-glutamine, 1% penicillin-streptomycin)
- Splenocytes or purified T-cells from immunized or naïve mice
- Antigen-presenting cells (APCs), if using purified T-cells
- 96-well cell culture plates
- Cell culture incubator (37°C, 5% CO₂)
- Assay-specific reagents (e.g., ELISPOT plates and antibodies, or flow cytometry antibodies for ICS)

Procedure:

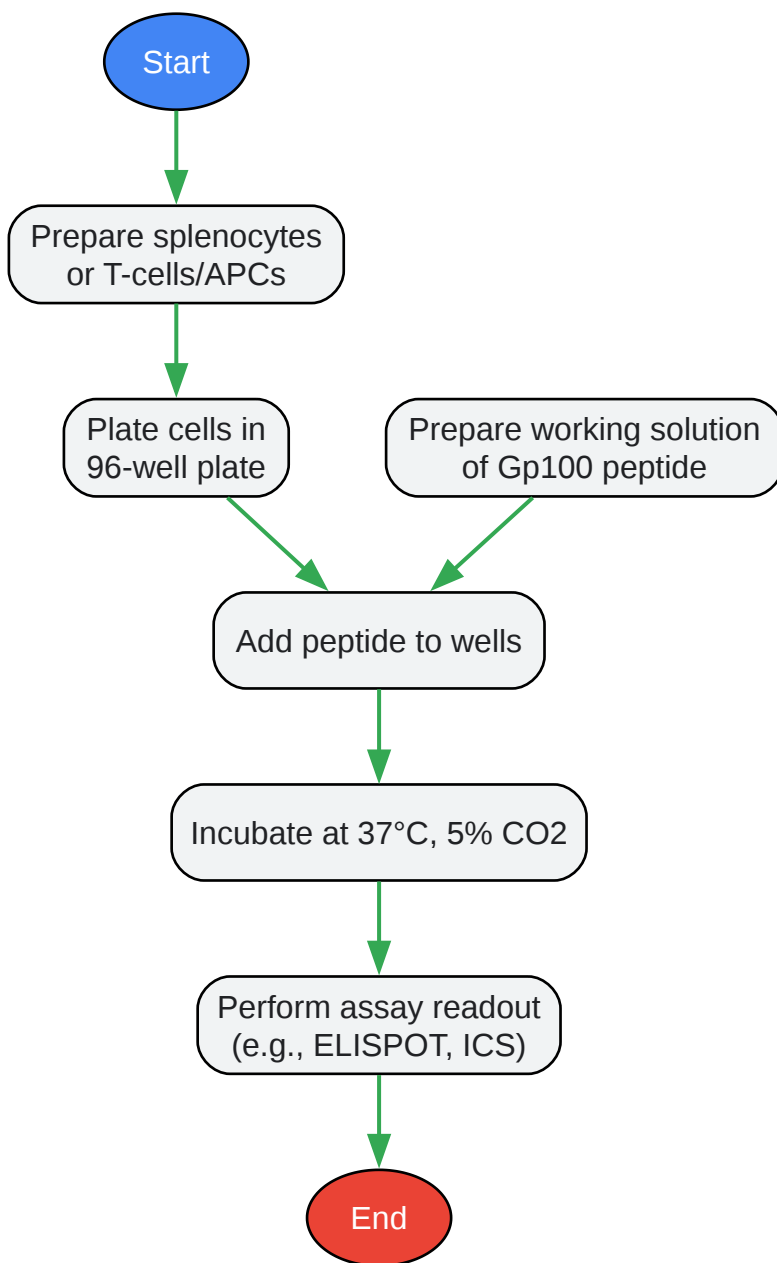
- Prepare Working Solution: Dilute the **Gp100 (25-33), mouse TFA** stock solution to the desired working concentration (e.g., 1-10 µg/mL) in complete cell culture medium.
- Cell Plating: Plate splenocytes or a co-culture of T-cells and APCs at the desired density in a 96-well plate.
- Peptide Stimulation: Add the **Gp100 (25-33), mouse TFA** working solution to the appropriate wells. Include a negative control (medium only or an irrelevant peptide) and a positive control (e.g., a mitogen like Concanavalin A or PHA).
- Incubation: Incubate the plate at 37°C in a 5% CO₂ incubator for the required duration (e.g., 24-72 hours, depending on the assay).
- Assay Readout: Proceed with the specific protocol for your chosen assay (e.g., ELISPOT development, or staining for intracellular cytokines followed by flow cytometry analysis).

Visualizations



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Caption: Workflow for the reconstitution of lyophilized **Gp100 (25-33), mouse TFA**.



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Caption: General workflow for an in vitro T-cell stimulation assay using Gp100 peptide.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Reconstitution & Storage Instructions | Aviva Systems Biology | Avivasysbio.com [avivasysbio.com]
- 3. alab.com.pl [alab.com.pl]
- 4. Peptide Solubility Guidelines - How to solubilize a peptide [sb-peptide.com]
- 5. uk-peptides.com [uk-peptides.com]
- 6. particlepeptides.com [particlepeptides.com]
- 7. cusabio.com [cusabio.com]
- 8. jpt.com [jpt.com]
- 9. medchemexpress.com [medchemexpress.com]
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